

Technical Guide: Physical Properties of **tert-Butyl 1-allylhydrazinecarboxylate**

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Compound of Interest

Compound Name:	<i>tert-Butyl 1-allylhydrazinecarboxylate</i>
Cat. No.:	B153078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **tert-Butyl 1-allylhydrazinecarboxylate**, a key reagent in synthetic organic chemistry. The information is compiled from various sources to assist researchers and professionals in its handling, application, and process development.

Compound Identification

- Chemical Name: **tert-butyl 1-allylhydrazinecarboxylate**^{[1][2][3]}
- IUPAC Name: tert-butyl N-amino-N-prop-2-enylcarbamate^[2]
- CAS Number: 21075-86-5^{[1][2][4]}
- Molecular Formula: C₈H₁₆N₂O₂^{[1][2][4]}
- Molecular Weight: 172.22 g/mol ^{[1][4]}
- Synonyms: 1-allyl-1-tert-butoxycarbonylhydrazine, N-Allyl-hydrazinecarboxylic acid tert-butyl ester, EOS-61126^{[1][2][3]}

Physical and Chemical Properties

The following table summarizes the available physical property data for **tert-Butyl 1-allylhydrazinecarboxylate**. It is important to note that several of these values are predicted based on computational models and should be considered as estimates.

Property	Value	Source	Notes
Molecular Weight	172.22 g/mol	[1][4]	
	172.23 g/mol	[2]	
Melting Point	58 °C	[2]	Experimental
	225.8 ± 33.0 °C	[1]	Predicted
Boiling Point	Not Available	[2]	
Density	1.012 ± 0.06 g/cm ³	[1]	Predicted
Refractive Index	1.474	[1]	Predicted
Flash Point	90.4 ± 25.4 °C	[1]	Predicted
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	[1]	Predicted
Purity	97% - 98%	[1][4]	As commercially available

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **tert-Butyl 1-allylhydrazinecarboxylate** are not readily available in the surveyed literature. However, protocols for the synthesis of its core precursor, tert-butyl carbazate, are well-documented and provide insight into the laboratory procedures relevant to this class of compounds.

Example Protocol: Synthesis of tert-Butyl Carbazate

This procedure describes the synthesis of tert-butyl carbazate from di-tert-butyl dicarbonate and hydrazine hydrate.[5]

Materials:

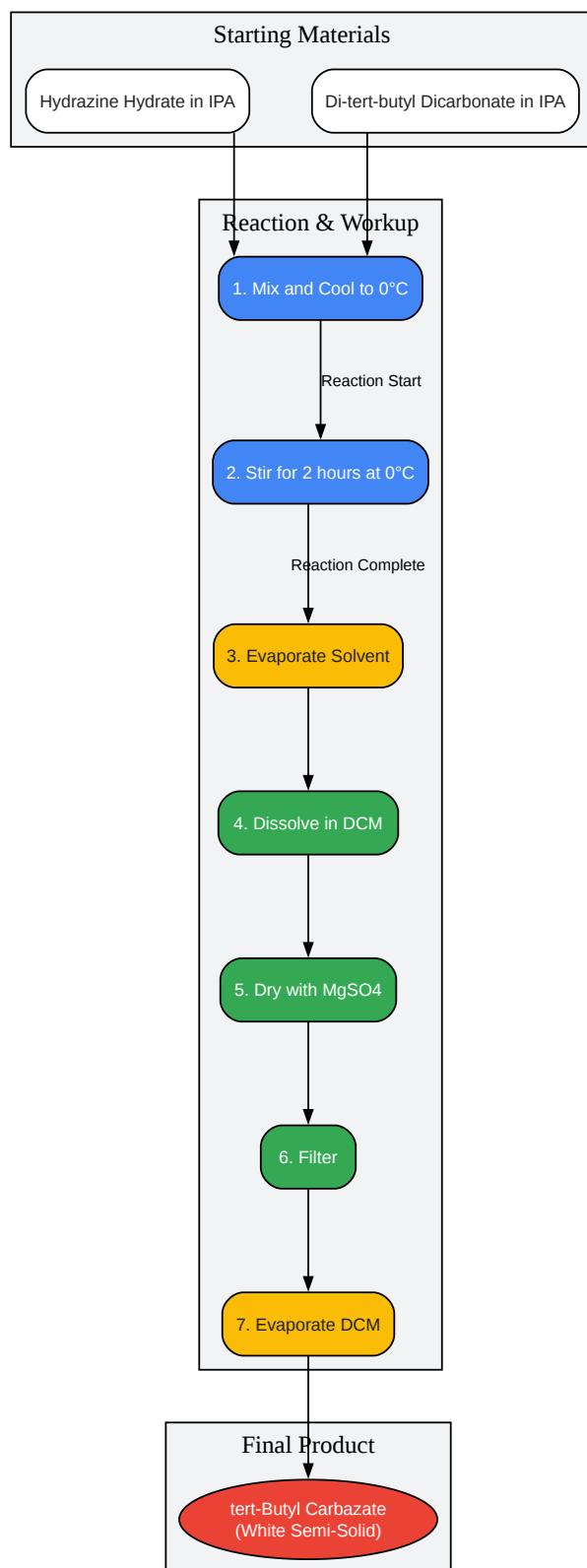
- Di-tert-butyl dicarbonate
- Hydrazine hydrate[5]
- Isopropyl alcohol (IPA)[5]
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve hydrazine hydrate (2.26 mmol) in 5 mL of isopropyl alcohol.[5]
- Cool the solution to 0 °C in an ice bath.[5]
- Add a solution of di-tert-butyl dicarbonate (1 mmol) in 1 mL of isopropyl alcohol dropwise to the cooled hydrazine hydrate solution.[5]
- Stir the resulting reaction mixture at 0 °C for 2 hours.[5]
- Following the reaction, remove the solvent by evaporation.[5]
- Dissolve the residue in dichloromethane.[5]
- Dry the organic solution over anhydrous magnesium sulfate.[5]
- Filter the solution to remove the desiccant.[5]
- Evaporate the solvent to yield tert-butyl carbazate as a white semi-solid.[5]

Logical Workflow Visualization

The following diagram illustrates the experimental workflow for the synthesis of tert-butyl carbazate, a key precursor to **tert-Butyl 1-allylhydrazinecarboxylate**.



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Caption: Workflow for the synthesis of tert-butyl carbazate.

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